

Navigating the Safe Disposal of Ethylene Chlorohydrin: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Enhydrin chlorohydrin

Cat. No.: B15596073

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A critical guide for laboratory professionals on the proper handling and disposal of Ethylene Chlorohydrin, a highly toxic and flammable compound. Adherence to these protocols is essential for ensuring personnel safety and environmental compliance.

Initial clarification: The query for "**Enhydrin chlorohydrin**" is presumed to be a typographical error for "Ethylene chlorohydrin." The following procedures are based on the established safety and disposal protocols for Ethylene chlorohydrin (CAS No: 107-07-3).

Ethylene chlorohydrin is a highly hazardous chemical that demands meticulous handling and disposal procedures.^{[1][2]} It is classified as very toxic and can be fatal if swallowed, inhaled, or if it comes into contact with skin.^{[3][4][5][6]} Furthermore, it is a flammable liquid, with vapors that can form explosive mixtures with air.^{[3][5][7]} Due to these significant risks, all personnel must strictly adhere to the following safety and disposal protocols to mitigate exposure and prevent environmental contamination.

Immediate Safety Protocols & Personal Protective Equipment (PPE)

Before commencing any work involving Ethylene chlorohydrin, including its disposal, the following safety measures are mandatory:

- **Engineering Controls:** Always handle Ethylene chlorohydrin in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)[\[6\]](#)[\[7\]](#) Eyewash stations and safety showers must be readily accessible.[\[7\]](#)
- **Personal Protective Equipment (PPE):** A comprehensive PPE ensemble is required to prevent any direct contact with the substance.
 - **Hand Protection:** Wear compatible, chemical-resistant gloves.[\[6\]](#)
 - **Body Protection:** A protective suit or lab coat is necessary.[\[3\]](#)[\[7\]](#) For spill cleanup, a full chemical-resistant suit may be required.
 - **Eye and Face Protection:** Use chemical safety goggles and a face shield for maximum protection.[\[6\]](#)[\[7\]](#)
 - **Respiratory Protection:** A government-approved respirator is essential when handling this substance, especially outside of a fume hood or in case of a spill.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- **Fire Safety:** Keep Ethylene chlorohydrin away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[\[3\]](#)[\[5\]](#)[\[7\]](#) Use only non-sparking tools and explosion-proof electrical equipment when handling the substance.[\[3\]](#)[\[5\]](#)[\[7\]](#)

Step-by-Step Disposal Procedure

The disposal of Ethylene chlorohydrin must be managed as hazardous waste, following a strict "cradle-to-grave" approach as outlined by regulations like the Resource Conservation and Recovery Act (RCRA).[\[8\]](#) Never dispose of this chemical down the drain or in the regular trash.[\[9\]](#)

- **Waste Identification and Segregation:**
 - All waste containing Ethylene chlorohydrin, including contaminated labware, PPE, and absorbent materials from spills, must be classified as hazardous waste.

- Segregate this waste stream from other chemical wastes to prevent dangerous reactions. It is incompatible with strong bases, acids, and metals.[\[3\]](#)[\[7\]](#)
- Containerization:
 - Collect all Ethylene chlorohydrin waste in a designated, leak-proof, and chemically compatible container.
 - The container must be clearly labeled with a "Hazardous Waste" tag, identifying the contents as "Ethylene Chlorohydrin Waste."
 - Keep the container tightly sealed at all times, except when adding waste.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste storage.[\[3\]](#)[\[5\]](#)[\[7\]](#)
 - The storage area must be away from heat and sources of ignition.[\[3\]](#)[\[7\]](#)
 - Utilize secondary containment to capture any potential leaks or spills from the primary container.[\[9\]](#)
- Spill Management:
 - In the event of a spill, immediately evacuate the area and remove all ignition sources.[\[3\]](#)[\[5\]](#)[\[7\]](#)
 - Don the appropriate PPE, including respiratory protection (a self-contained breathing apparatus may be necessary for large spills).[\[3\]](#)[\[5\]](#)[\[7\]](#)
 - Contain the spill by soaking it up with an inert absorbent material (e.g., vermiculite, dry sand).
 - Carefully collect the contaminated absorbent material using non-sparking tools and place it in a designated hazardous waste container for disposal.[\[3\]](#)[\[7\]](#)
- Decontamination of Empty Containers:

- Containers that held pure Ethylene chlorohydrin are also considered hazardous waste.
- The first rinse of the container with a suitable solvent must be collected and disposed of as hazardous waste.^[9] Given the high toxicity of Ethylene chlorohydrin ($LD_{50} < 50\text{mg/kg}$), the first three rinses must be collected and managed as hazardous waste.^[9]
- Final Disposal:
 - Do not attempt to treat or neutralize Ethylene chlorohydrin waste in the lab.
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.^[9]
 - The waste must be transported by a certified hazardous waste carrier to an approved treatment, storage, and disposal facility (TSDF).^{[3][7][10]}

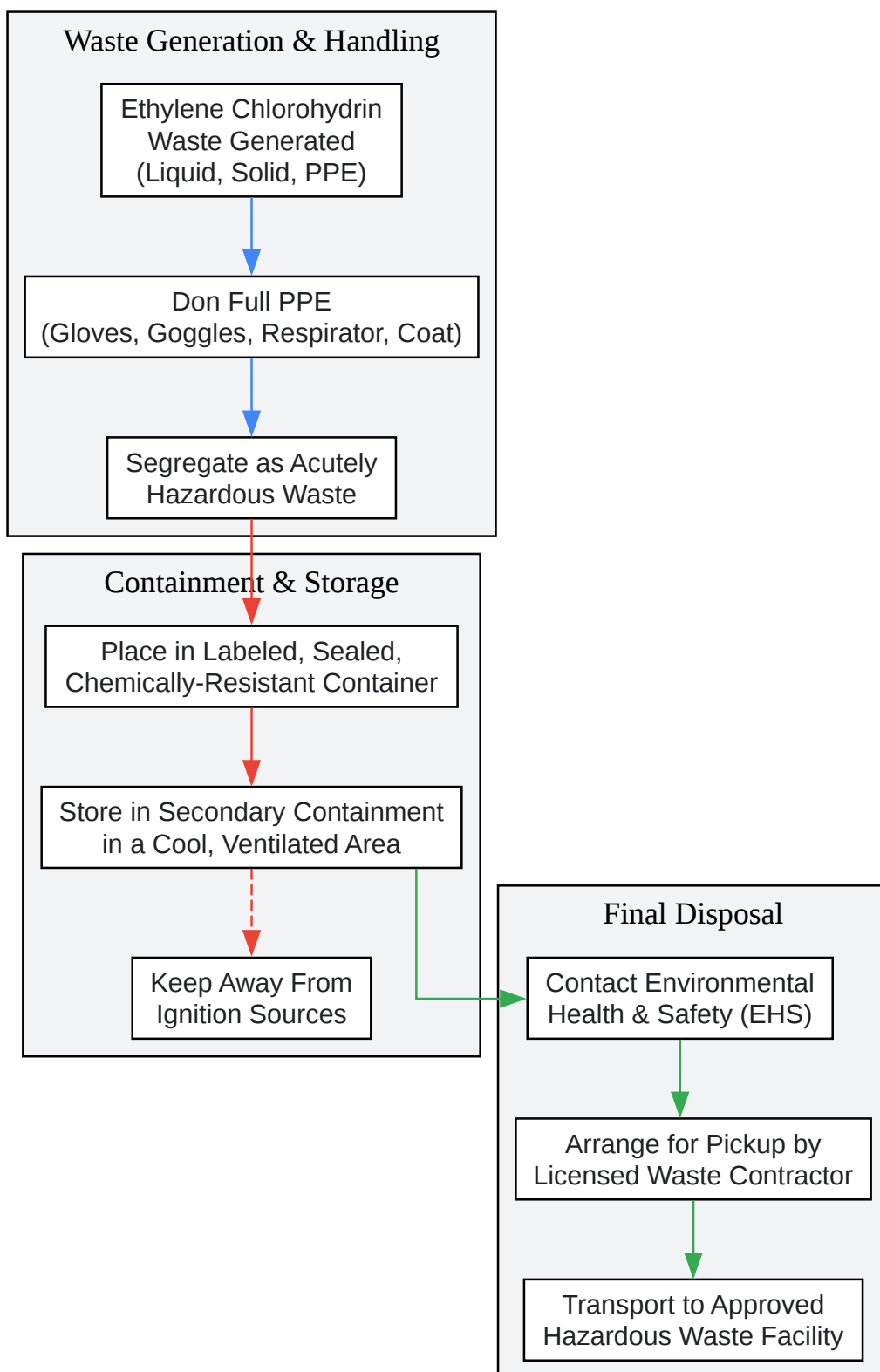
Chemical and Physical Properties of Ethylene Chlorohydrin

The following table summarizes key quantitative data for Ethylene chlorohydrin, essential for its safe handling and management.

Property	Value	Source(s)
CAS Number	107-07-3	[11]
Molecular Formula	C ₂ H ₅ ClO	[1][5][11][12]
Molecular Weight	80.51 g/mol	[1][5][11][12]
Appearance	Colorless liquid with a faint, ether-like odor	[1][11][12]
Boiling Point	129 - 130 °C / 264.2 - 266 °F	[5]
Flash Point	55 °C / 131 °F (Closed Cup)	[5]
Specific Gravity	1.200	[5]
Water Solubility	Miscible	[5][11][12]
Vapor Pressure	6.6 mbar @ 20 °C	[5]
Acute Toxicity (Oral)	LD50 (Rat): 89 mg/kg	[12]

Experimental Protocols and Visualizations

While specific experimental protocols for the disposal of Ethylene chlorohydrin primarily involve the procedural steps outlined above rather than laboratory experiments, the logical workflow for its management from generation to final disposal is critical. The following diagram illustrates this mandatory process.



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- To cite this document: BenchChem. [Navigating the Safe Disposal of Ethylene Chlorohydrin: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15596073/docs#navigating-the-safe-disposal-of-ethylene-chlorohydrin-a-procedural-guide>]

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